

Physicochemical Characteristics of Mordant Brown 1: An In-depth Technical Guide

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Compound of Interest		
Compound Name:	Mordant Brown 1	
Cat. No.:	B606694	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Mordant Brown 1, also known by its Colour Index name C.I. 20110, is a synthetic azo dye belonging to the double azo class. Its primary application lies in the textile industry for dyeing wool, silk, and leather, where it produces a characteristic brown hue.[1] The application of a mordant, typically a metal salt, is essential to fix the dye to the fabric and enhance its fastness properties. Beyond its traditional use in dyeing, Mordant Brown 1 has garnered significant interest in biomedical research as a specific and effective inhibitor of the CD40-CD154 costimulatory protein-protein interaction, suggesting its potential therapeutic applications in autoimmune diseases and transplantation.[1] This technical guide provides a comprehensive overview of the physicochemical characteristics of Mordant Brown 1, detailed experimental protocols for its synthesis and analysis, and an exploration of its biological activity.

Chemical Identity and Structure

Mordant Brown 1 is chemically identified as sodium 5-[[2,4-diamino-5-[(2-hydroxy-5-nitrophenyl)diazenyl]phenyl]diazenyl]naphthalene-1-sulfonate.[1] Its chemical structure is characterized by two azo (-N=N-) groups, which form the chromophore responsible for its color, and several functional groups including hydroxyl, nitro, amino, and a sulfonic acid salt, which influence its solubility and dyeing properties.

Table 1: Chemical Identifiers of Mordant Brown 1



Identifier	Value	
CAS Number	3564-15-6	
C.I. Name	Mordant Brown 1	
C.I. Number	20110	
Molecular Formula	C22H16N7NaO6S	
Molecular Weight	529.46 g/mol	
IUPAC Name	sodium 5-[[2,4-diamino-5-[(2-hydroxy-5- nitrophenyl)diazenyl]phenyl]diazenyl]naphthalen e-1-sulfonate	
InChI	InChl=1S/C22H17N7O6S.Na/c23-15-10- 16(24)19(27-28-20-9-12(29(31)32)7-8- 21(20)30)11-18(15)26-25-17-5-1-4-14-13(17)3- 2-6-22(14)36(33,34)35;/h1-11,30H,23-24H2, (H,33,34,35);/q;+1/p-1	
SMILES	C1=CC2=C(C=CC=C2S(=O)(=O) [O-])C(=C1)N=NC3=CC(=C(C=C3N)N)N=NC4= C(C=CC(=C4)INVALID-LINK[O-])O.[Na+]	
Synonyms	Acid Brown 17, Chrome Fast Brown EB, Acid Leather Brown EBC	

Physicochemical Properties

The physicochemical properties of **Mordant Brown 1** are crucial for its application in both industrial and research settings.

Table 2: Physicochemical Properties of Mordant Brown 1



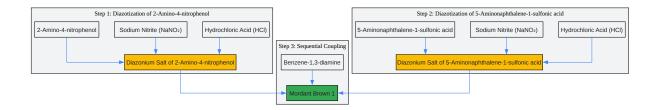
Property	Value	Reference
Appearance	Dark red-brown solid powder	
Melting Point	Decomposes without melting at a specific temperature.	(for a similar azo dye)
Solubility		
Water	Soluble (yellow-brown solution)	
Ethanol	Soluble (orange-brown solution)	-
Acetone	Slightly soluble	-
Cellosolve	Slightly soluble	•
Reactivity	Reacts with concentrated sulfuric acid to produce a violet-black to blue-black color, with a brown precipitate upon dilution. In concentrated nitric acid, it forms a red-light brown solution that turns yellow.	

Experimental Protocols Synthesis of Mordant Brown 1

The synthesis of $Mordant\ Brown\ 1$ is a multi-step process involving sequential diazotization and coupling reactions.

Workflow for the Synthesis of Mordant Brown 1





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Caption: Synthesis of Mordant Brown 1.

Detailed Methodology:

- Diazotization of 2-Amino-4-nitrophenol:
 - Dissolve 2-Amino-4-nitrophenol in dilute hydrochloric acid.
 - Cool the solution to 0-5 °C in an ice bath.
 - Slowly add a solution of sodium nitrite while maintaining the low temperature to form the diazonium salt.
- Diazotization of 5-Aminonaphthalene-1-sulfonic acid:
 - Follow a similar procedure as in step 1, dissolving 5-Aminonaphthalene-1-sulfonic acid in a dilute mineral acid and reacting it with sodium nitrite at low temperatures.
- Sequential Coupling:
 - Dissolve Benzene-1,3-diamine (m-phenylenediamine) in an alkaline solution.



- First, couple the diazonium salt of 2-Amino-4-nitrophenol to the benzene-1,3-diamine.
- Then, add the diazonium salt of 5-Aminonaphthalene-1-sulfonic acid to the reaction mixture to complete the second coupling reaction, forming Mordant Brown 1.
- The product can be precipitated by adding salt and then filtered, washed, and dried.

Determination of Physicochemical Properties

Melting Point Determination:

Due to its nature as a complex organic salt, **Mordant Brown 1** is expected to decompose at elevated temperatures rather than exhibit a sharp melting point. This can be observed using a standard melting point apparatus or by thermogravimetric analysis (TGA).

Solubility Determination:

A standard method for determining the solubility of a dye involves preparing a saturated solution and measuring its concentration.

- Add an excess amount of Mordant Brown 1 to a known volume of the solvent (e.g., water, ethanol) in a sealed container.
- Agitate the mixture at a constant temperature for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
- Filter the saturated solution to remove any undissolved solid.
- Measure the concentration of the dye in the filtrate using UV-Vis spectrophotometry by comparing its absorbance to a calibration curve of known concentrations.

Spectroscopic Analysis:

- UV-Visible (UV-Vis) Spectroscopy:
 - Prepare a dilute solution of Mordant Brown 1 in a suitable solvent (e.g., water or ethanol).



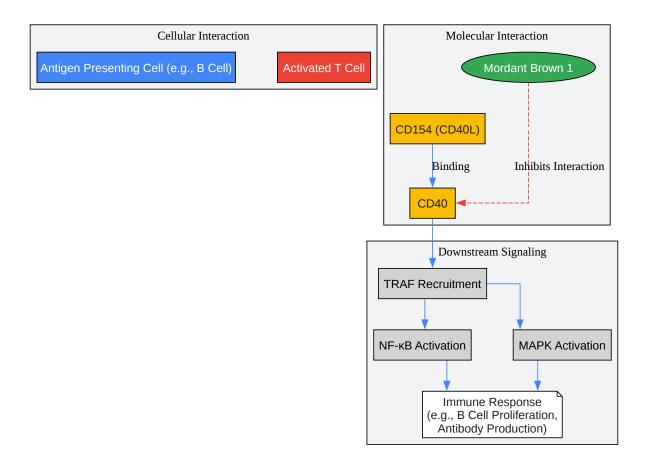
- Record the absorbance spectrum over a wavelength range of 200-800 nm using a doublebeam UV-Vis spectrophotometer.
- The wavelength of maximum absorbance (λmax) corresponds to the electronic transitions within the molecule's chromophore. For azo dyes, characteristic peaks are expected in the visible region.
- Fourier-Transform Infrared (FTIR) Spectroscopy:
 - Prepare a solid sample by mixing a small amount of finely ground Mordant Brown 1 with dry potassium bromide (KBr).
 - Press the mixture into a thin, transparent pellet.
 - Record the FTIR spectrum in the range of 4000-400 cm⁻¹.
 - Characteristic peaks for functional groups such as -OH, -NO₂, -NH₂, -SO₃H, and the azo group (-N=N-) can be identified.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Dissolve a sufficient amount of Mordant Brown 1 in a deuterated solvent (e.g., D₂O or DMSO-d₆).
 - Record the ¹H and ¹³C NMR spectra.
 - The chemical shifts and coupling patterns of the protons and carbons will provide detailed information about the molecular structure. Aromatic protons are expected to appear in the downfield region of the ¹H NMR spectrum.

Biological Activity: Inhibition of CD40-CD154 Signaling

Mordant Brown 1 has been identified as a potent and specific inhibitor of the CD40-CD154 interaction, a key pathway in the regulation of the immune response. This interaction between CD40 on antigen-presenting cells and CD154 (CD40L) on activated T cells is crucial for T-cell help to B cells, leading to antibody production and the formation of memory B cells.



CD40-CD154 Signaling Pathway and Inhibition by Mordant Brown 1



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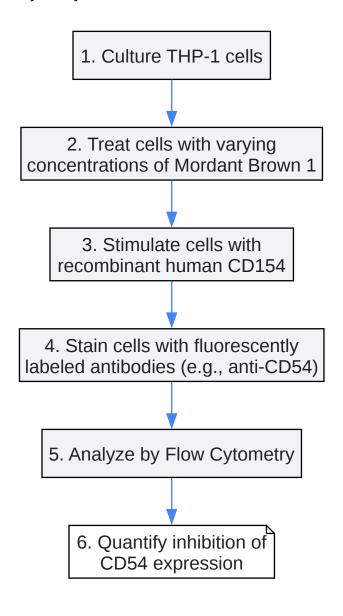
Caption: Inhibition of CD40-CD154 Signaling.



Experimental Workflow for Assessing CD40-CD154 Inhibition

Flow cytometry is a powerful technique to assess the inhibitory effect of **Mordant Brown 1** on CD40-CD154-mediated cellular responses.

Workflow for Flow Cytometry Analysis



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Caption: Flow Cytometry Workflow.

Detailed Methodology:



- Cell Culture: Human monocytic THP-1 cells, which express CD40, are cultured under standard conditions.
- Treatment: Cells are pre-incubated with a range of concentrations of Mordant Brown 1.
- Stimulation: The cells are then stimulated with recombinant human CD154 to induce CD40 signaling.
- Staining: After an incubation period, the cells are stained with a fluorescently labeled antibody against a downstream marker of CD40 activation, such as CD54 (ICAM-1).
- Flow Cytometry: The expression level of the marker on the cell surface is quantified using a flow cytometer.
- Data Analysis: The reduction in the expression of the marker in the presence of Mordant
 Brown 1, compared to the stimulated control without the inhibitor, indicates the compound's inhibitory activity.

Conclusion

Mordant Brown 1 is a well-characterized azo dye with established physicochemical properties relevant to its industrial applications. The recent discovery of its potent and specific inhibitory activity against the CD40-CD154 interaction has opened new avenues for its use in biomedical research and drug development. This guide provides a comprehensive resource for researchers and scientists working with **Mordant Brown 1**, offering detailed information on its properties and standardized protocols for its synthesis and analysis. Further research into the precise molecular mechanism of its inhibitory action and its in vivo efficacy will be crucial for translating its therapeutic potential.

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References



- 1. Mordant Brown 1 (3564-15-6) for sale [vulcanchem.com]
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